

BT-33: A Technical Guide to the Intellectual Property and Patent Landscape

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Compound of Interest

Compound Name: BT-33

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the intellectual property and patent landscape surrounding **BT-33**, a novel, fully synthetic, fluorinated macrobicyclic oxepanoprolinamide antibiotic. **BT-33** has demonstrated potent activity against a broad spectrum of multidrug-resistant Gram-positive and Gram-negative bacteria. This document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals interested in the development and commercialization of this promising new antibiotic class.

Executive Summary

BT-33 represents a significant advancement in the field of ribosome-targeting antibiotics. Developed in the laboratories of Professor Andrew G. Myers at Harvard University, this molecule is a lincosamide antibiotic distinguished by a unique fluorinated 11-membered macrobicyclic ring. This structural innovation confers enhanced potency, increased metabolic stability, and an ability to overcome common bacterial resistance mechanisms. The intellectual property is primarily held by the President and Fellows of Harvard College, with the key inventors also being shareholders in Kinvard Bio, Inc., a company poised to commercialize this

new class of antibiotics. The patent landscape is currently defined by a key international patent application, WO/2023/205206, which provides broad claims covering the composition of matter, synthesis, and use of **BT-33** and related compounds.

Patent Landscape and Intellectual Property

The core intellectual property for **BT-33** is encapsulated in the international patent application WO/2023/205206, titled "Lincosamides and Uses Thereof," and a related US provisional patent application US/63/676,017, "Synthesis of macrobicyclic Thiolincosamines."

Key Intellectual Property Insights:

- Inventors: Benjamin I. C. Tresco, Kelvin J. Y. Wu, and Andrew G. Myers.
- Applicant/Assignee: President and Fellows of Harvard College.
- Key Claims: The patent application encompasses broad claims covering the composition of matter for **BT-33** and a wide range of related fluorinated macrobicyclic lincosamide analogs. The claims also extend to methods of synthesizing these compounds and their use in treating bacterial infections.
- Geographic Coverage: As an international patent application (PCT), it allows for subsequent national phase entries in numerous countries, indicating a strategy for broad global protection.
- Commercialization: The inventors are noted as shareholders in Kinvard Bio, Inc., suggesting this entity is the likely vehicle for the commercial development of **BT-33**.[\[1\]](#)[\[2\]](#)

Table 1: Key Patent Application for **BT-33**

Patent Application	Title	Inventors	Applicant/Assignee	Filing Date (Provisional)	International Filing Date
WO/2023/205206	Lincosamides and Uses Thereof	B.I.C. Tresco, K.J.Y. Wu, A.G. Myers	President and Fellows of Harvard College	April 22, 2022 (US/63/676,017)	April 21, 2023

Technical Profile of BT-33

BT-33 is a synthetic antibiotic designed to overcome the limitations of existing lincosamides, such as clindamycin. Its innovative design, particularly the fluorinated macrobicyclic ring, preorganizes the molecule for tight binding to the bacterial ribosome, a clinically validated target for antibiotics.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Mechanism of Action

BT-33 targets the peptidyl transferase center (PTC) of the bacterial 50S ribosomal subunit, inhibiting protein synthesis. The fluorination at the 11R position and methylation at the 7R position of the macrocyclic ring are crucial for its enhanced activity. X-ray crystallography has revealed that the fluorine atom makes a unique van der Waals contact with the guanine base G2505 of the 23S ribosomal RNA, contributing to its high binding affinity.[\[1\]](#)[\[6\]](#) The C7-methyl group rigidifies the macrocyclic ring into a conformation that is highly preorganized for ribosomal binding.[\[1\]](#)[\[6\]](#)

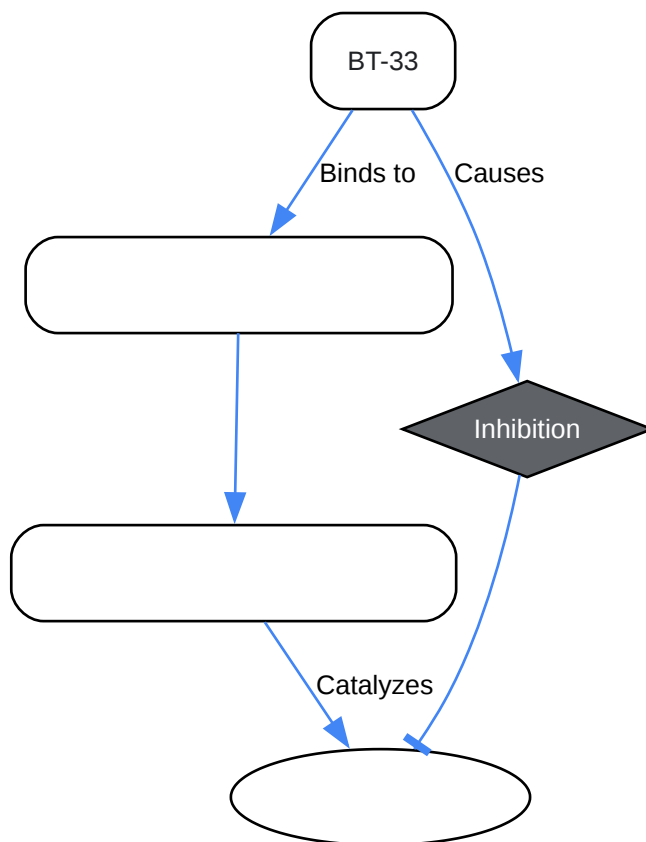


Figure 1: BT-33 Mechanism of Action

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Figure 1: **BT-33** Mechanism of Action

Antibacterial Activity

BT-33 exhibits potent activity against a wide range of multidrug-resistant Gram-positive and Gram-negative bacteria. The minimum inhibitory concentrations (MICs) are significantly lower than those of its predecessors, including clindamycin, iboxamycin, and cresomycin.

Table 2: In Vitro Antibacterial Activity of **BT-33** (MIC, $\mu\text{g/mL}$)

Bacterial Strain	BT-33	Clindamycin	Iboxamycin	Cresomycin
Staphylococcus aureus (MRSA)	0.125	>128	0.25	0.25
Streptococcus pneumoniae	0.06	0.125	0.125	0.125
Enterococcus faecalis (VRE)	0.5	>128	1	1
Escherichia coli (WT)	4	>128	8	8
Escherichia coli (TolC mutant)	0.5	>128	1	1
Pseudomonas aeruginosa	16	>128	32	32
Acinetobacter baumannii	2	>128	4	4

Data synthesized from the "Discovery of a fluorinated macrobicyclic antibiotic through chemical synthesis" publication.

Pharmacokinetics

A key advantage of **BT-33** is its enhanced metabolic stability. The strategic fluorination and methylation contribute to a longer in vivo half-life compared to its predecessors.

Table 3: Pharmacokinetic Properties of **BT-33**

Compound	Half-life (t _{1/2}) in vivo
BT-33	Extended
Iboxamycin	Shorter
Cresomycin	Shorter

Specific quantitative values for half-life were not provided in the initial public disclosures but are described as "extended" and "increased."

Experimental Protocols

The following are summaries of the key experimental methodologies described in the primary scientific literature.

Chemical Synthesis of **BT-33**

The synthesis of **BT-33** is a multi-step process starting from D-galactose. A key step involves a ring-expansion reaction to introduce the fluorine atom. The final macrocyclic structure is assembled through a series of coupling and deprotection steps.

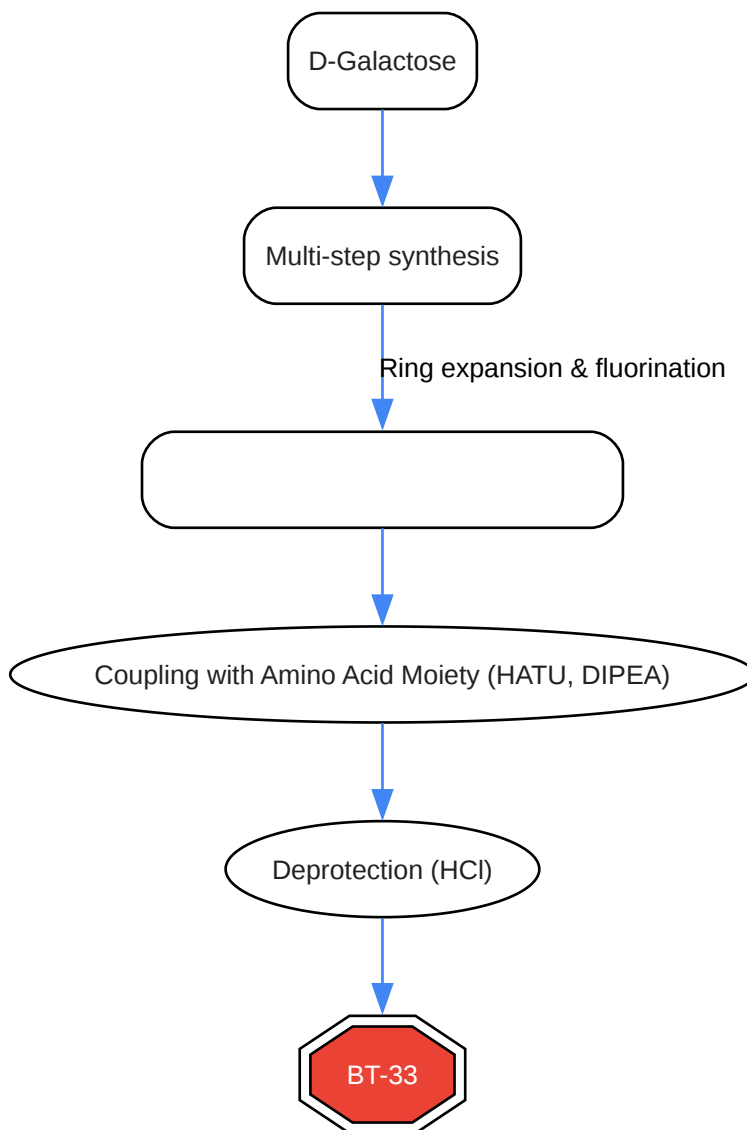


Figure 2: Simplified Synthetic Workflow for BT-33

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